

Personal protective equipment for handling 2-Bromo-5-methoxyaniline

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Compound of Interest

Compound Name: 2-Bromo-5-methoxyaniline

Cat. No.: B1269708

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Essential Safety and Handling Guide for 2-Bromo-5-methoxyaniline

This guide provides immediate and essential safety protocols for handling **2-Bromo-5-methoxyaniline** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures and proper disposal.

Hazard Summary & Quantitative Data

2-Bromo-5-methoxyaniline is a chemical that requires careful handling due to its potential health hazards. It is classified as harmful if swallowed, in contact with skin, or inhaled.^{[1][2]} It is known to cause skin irritation, serious eye irritation, and may lead to respiratory irritation.^{[2][3][4][5]}

The following table summarizes key quantitative data for **2-Bromo-5-methoxyaniline**. Exposure limits such as OSHA PEL, NIOSH REL, and ACGIH TLV are not available, highlighting the need for cautious handling to minimize any exposure.^[4]

Property	Value	Source
Molecular Formula	C ₇ H ₈ BrNO	[1][3]
Molecular Weight	202.05 g/mol	[2][3]
Appearance	Solid	[3]
Melting Point	189-190 °C	[1]
Boiling Point	280.1 ± 20.0 °C at 760 mmHg	[1]
Flash Point	123.2 ± 21.8 °C	[1]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is critical. The following PPE is mandatory when handling **2-Bromo-5-methoxyaniline**:

- **Hand Protection:** Wear chemical-resistant gloves.[1] Given that specific breakthrough times are not readily available, it is advisable to use nitrile gloves and change them frequently, especially if contact is suspected.
- **Eye and Face Protection:** Safety goggles are required.[1] For procedures with a higher risk of splashing, a face shield should be worn in addition to goggles.
- **Skin and Body Protection:** A laboratory coat or chemical-resistant apron is necessary to protect against skin contact.[1][4] Ensure that all skin is covered.
- **Respiratory Protection:** All handling of solid **2-Bromo-5-methoxyaniline** should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.[1][4] If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator is required.[6]

Operational and Disposal Plans

Adherence to a strict operational workflow is paramount for safety. This includes preparation, handling, and disposal phases.

Operational Plan: Step-by-Step Handling

- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
 - Assemble all necessary equipment and reagents before handling the chemical.
 - Put on all required PPE as outlined above.
- Handling:
 - Weigh and transfer the solid chemical within the fume hood to minimize dust generation.[4]
 - Avoid direct contact with skin, eyes, and clothing.[4]
 - Keep the container tightly closed when not in use.[4]
 - After handling, wash hands and any exposed skin thoroughly with soap and water.[1][4]
- In Case of Accidental Exposure:
 - Skin Contact: Immediately wash the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.[1]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[1][4]
 - Inhalation: Move the individual to fresh air.[1]
 - Ingestion: Wash out the mouth with water.[1]
 - In all cases of exposure, seek immediate medical attention.[1]

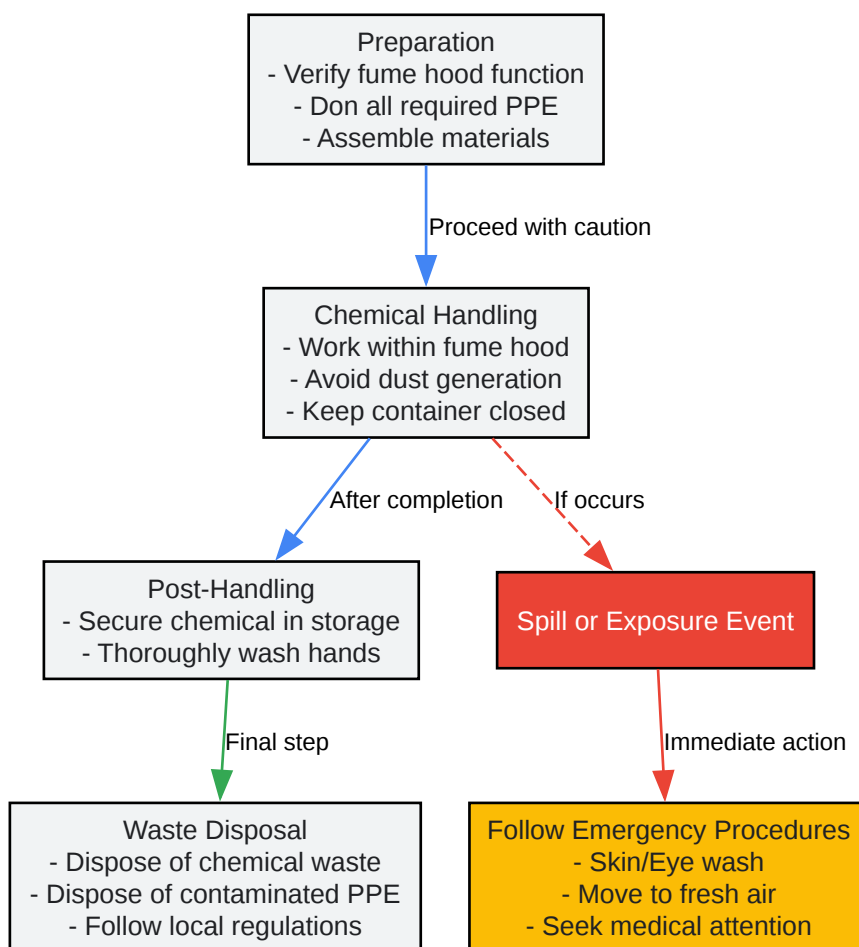
Disposal Plan: Safe Waste Management

- Chemical Waste: Dispose of **2-Bromo-5-methoxyaniline** and any contaminated materials in a designated, sealed, and properly labeled hazardous waste container.[4]

- Contaminated PPE: Used gloves, disposable lab coats, and other contaminated items should be disposed of as hazardous waste in accordance with institutional and local regulations.
- Spill Cleanup: In case of a spill, cordon off the area. Wear appropriate PPE. Mix the spilled solid with an inert absorbent material like sand or vermiculite, sweep it up, and place it in a sealed container for hazardous waste disposal.^{[1][4]} Do not allow the chemical to enter drains or waterways.^{[1][4]}

Safety Workflow Diagram

The following diagram illustrates the essential workflow for safely handling **2-Bromo-5-methoxyaniline**.



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Caption: Workflow for safe handling of **2-Bromo-5-methoxyaniline**.

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